Nickel(II) Oxalate Dihydrate: Structural Architectures and Pyrolytic Transformations

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Compound of Interest

Compound Name:	*Nickel(II) oxalate hydrate*
CAS No.:	*126956-48-7*
Cat. No.:	*B142417*

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Executive Summary

Nickel(II) oxalate dihydrate (

) is a critical coordination polymer serving as a high-purity precursor in the synthesis of defined nickel catalysts and energy storage materials.[1] For drug development professionals, its relevance lies not in direct therapeutic activity, but as a superior precursor for generating Raney nickel and supported Ni-catalysts used in the hydrogenation of pharmaceutical intermediates. This guide dissects its crystallographic polymorphism, synthesis kinetics, and thermal decomposition mechanisms to enable precise control over final material properties.

Chemical Identity & Physicochemical Properties

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Property	Specification
IUPAC Name	Nickel(II) ethanedioate dihydrate
Formula	
Molar Mass	182.74 g/mol
CAS Number	6018-94-6
Appearance	Pale green crystalline powder
Solubility	Insoluble in water and ethanol; soluble in dilute mineral acids
Magnetic Susceptibility	Paramagnetic (High-spin Ni(II))

Crystallographic Architecture

Polymorphism and Space Groups

Nickel oxalate dihydrate exhibits polymorphism which significantly impacts its thermal decomposition profile. The two primary polymorphs are:

- -Polymorph (Stable):
  - System: Monoclinic
  - Space Group:

    (No. 15)
  - Structure: Ordered 1D polymeric chains.
  - Lattice Parameters:

    Å,

    Å,

    Å,

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.[2]

- -Polymorph (Metastable):
  - System: Orthorhombic
  - Space Group:

    [2][3]
  - Formation: Often results from rapid precipitation or specific stacking faults during crystallization.

Coordination Geometry

The Ni(II) center adopts a distorted octahedral geometry (

).

- Equatorial Plane: Four oxygen atoms from two bidentate bridging oxalate ligands form the equatorial plane.
- Axial Positions: Two water molecules occupy the trans-axial positions.
- Polymeric Linkage: The oxalate groups act as bridging ligands (

  -oxalato), connecting Ni centers into linear 1D molecular chains running parallel to the

  -axis. These chains are interlinked by extensive hydrogen bonding networks involving the axial water molecules and the carbonyl oxygens of adjacent chains.

Synthesis Protocol: Controlled Precipitation

To ensure phase purity (favoring the stable monoclinic

-form) and uniform particle size for catalyst applications, a controlled precipitation method is required.

Reagents

- Precursor: Nickel(II) Chloride Hexahydrate (

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) or Nickel(II) Nitrate Hexahydrate.

- Precipitant: Oxalic Acid (

) or Sodium Oxalate (

).

- Solvent: Deionized Water (18.2 M

).

Step-by-Step Methodology

- Solution A: Dissolve 0.1 mol

  in 100 mL DI water.

- Solution B: Dissolve 0.11 mol Oxalic Acid in 100 mL DI water (10% excess to drive equilibrium).

- Precipitation: Add Solution B to Solution A dropwise under vigorous stirring (500 RPM) at 60°C. Note: Elevated temperature promotes the formation of the ordered monoclinic phase over the disordered orthorhombic phase.

- Digestion: Stir for 2 hours at 60°C, then age the precipitate for 12 hours at room temperature.

- Filtration: Filter the green precipitate and wash 3x with warm DI water to remove chloride ions (test filtrate with

).

- Drying: Dry in a vacuum oven at 80°C for 6 hours.

Synthesis Logic Diagram

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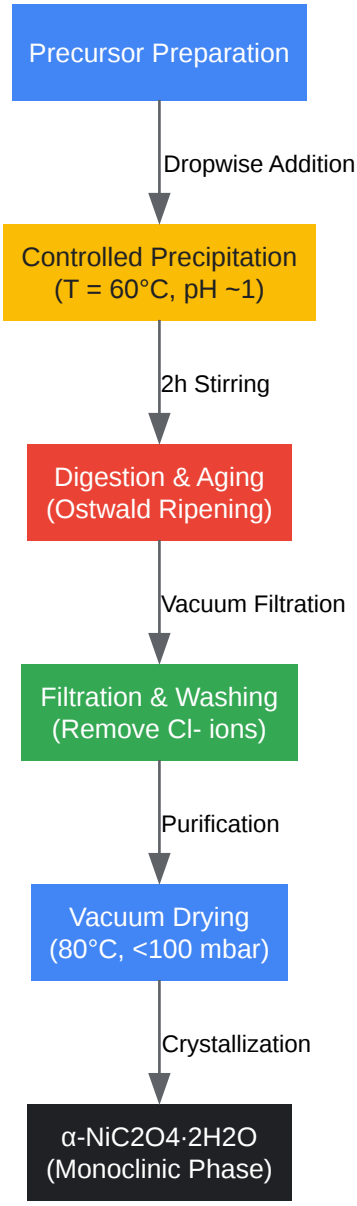

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Figure 1: Controlled precipitation workflow designed to maximize crystallinity and phase purity.

Thermal Decomposition & Pyrolysis

Understanding the thermal profile is essential when using this compound as a precursor for NiO (battery cathodes) or metallic Ni (hydrogenation catalysts).

Decomposition Mechanism

The decomposition occurs in two distinct gravimetric steps:

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- Dehydration (Endothermic):
  - Structural Change:[4] The coordination sphere collapses; the anhydrous form ( ) is often disordered.
- Decarboxylation (Exothermic/Endothermic dependent on atmosphere):
  - Note: In air, the metallic Ni immediately oxidizes to NiO. In inert atmospheres (, Ar), metallic Ni nanoparticles are obtained.

TGA Data Summary

Stage	Temperature Range	Mass Loss (Theor.)	Mass Loss (Exp.)	Product
I	180°C – 240°C	19.7%	~20.1%	Anhydrous
II (Inert)	320°C – 380°C	48.2%	~48.5%	Metallic Ni
II (Air)	320°C – 400°C	Variable	Variable	Nickel Oxide (NiO)

Pyrolysis Pathway Diagram

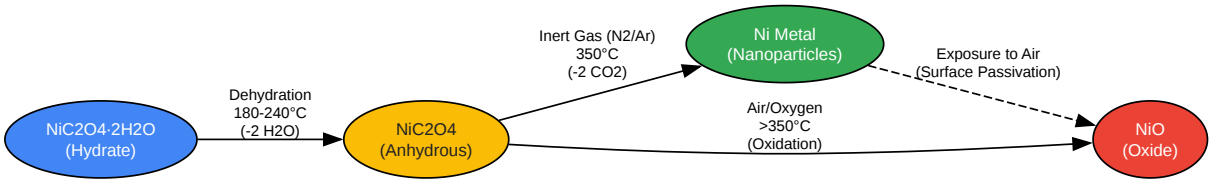

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Figure 2: Divergent thermal decomposition pathways based on atmospheric conditions.

Applications in Research & Development

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Catalyst Precursor Engineering

In pharmaceutical synthesis, Raney Nickel or supported Ni catalysts are standard for reducing nitriles, nitro groups, and alkenes.

- Advantage: Decomposition of

  yields Ni nanoparticles with a narrow size distribution and high surface area, superior to those derived from nitrate precursors which often sinter during denitration.

- Protocol: Impregnate porous supports (alumina, silica) with nickel oxalate solution (using amine complexation to solubilize), then calcine in

  .

Battery Cathode Development

Nickel oxalate is a key intermediate in recovering Ni from spent catalysts to synthesize Lithium Nickel Manganese Cobalt Oxide (NMC) cathodes. The oxalate route allows for the precise co-precipitation of Ni, Mn, and Co oxalates, ensuring atomic-level mixing before calcination.

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- *Mineralogical Context (Andreybulakhite)*
  - *Title: Andreybulakhite, , the first natural nickel oxal*
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